

cis-2-Decene chemical properties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *cis-2-Decene*

CAS No.: 20348-51-0

Cat. No.: B1277015

[Get Quote](#)

An In-depth Technical Guide to the Chemical Properties of **cis-2-Decene**

Executive Summary

This technical guide provides a comprehensive overview of the chemical and physical properties of **cis-2-Decene** (IUPAC name: (Z)-dec-2-ene). As a key member of the internal alkene family, **cis-2-Decene** serves as a valuable intermediate and building block in organic synthesis, with potential applications in pharmaceutical development and materials science. This document details its molecular structure, physical characteristics, spectroscopic profile, chemical reactivity, and established protocols for its synthesis and safe handling. The inherent stereochemistry and electronic properties of the cis-alkene functionality are explored to provide researchers and drug development professionals with the foundational knowledge required for its effective application.

Molecular Structure and Identification

cis-2-Decene is an unsaturated hydrocarbon with the molecular formula $C_{10}H_{20}$ and a molecular weight of 140.27 g/mol .^{[1][2][3]} Its structure consists of a ten-carbon chain with a carbon-carbon double bond located between the second and third carbon atoms. The "cis" or "(Z)" designation indicates that the hydrogen atoms attached to the double-bonded carbons are

on the same side of the double bond, resulting in a characteristic "U-bending" shape.^[4] This specific geometry is a critical determinant of its physical properties and chemical reactivity.

Key Identifiers:

- IUPAC Name: (Z)-dec-2-ene^[3]
- CAS Number: 20348-51-0^{[1][2]}
- Molecular Formula: C₁₀H₂₀^{[1][2][3]}
- SMILES: CCCCCC/C=C\C^[3]
- InChIKey: YKNMBTZOEVIJCM-HYXAFXHYSA-N^[3]

Caption: Molecular structure of **cis-2-Decene**.

Physical and Chemical Properties

cis-2-Decene is a colorless to almost colorless liquid at room temperature.^[1] Its physical properties are governed by its molecular weight and the steric hindrance introduced by the cis configuration. Unlike its linear alkane counterpart (decane), the double bond introduces a point of reactivity and influences intermolecular forces. The molecule is non-polar, leading to its insolubility in water but good solubility in nonpolar organic solvents.^{[4][5]}

Table 1: Key Physical and Chemical Properties of **cis-2-Decene**

Property	Value	Source(s)
Molecular Weight	140.27 g/mol	[1][2][3]
Appearance	Colorless to almost colorless clear liquid	[1]
Boiling Point	61 °C at 15 mmHg	[1][6]
Melting Point	-56.93 °C (estimate)	[6]
Density	0.75 g/cm ³ at 20 °C	[1][6]
Refractive Index	1.4260 - 1.4300 at 20 °C	[1][6]
Flash Point	47 °C	[1]
Vapor Pressure	1.7 ± 0.2 mmHg at 25 °C (Predicted)	[6]
Water Solubility	Insoluble	[4][5]
Purity (Commercial)	>95.0% (GC)	[1][2]

The cis geometry results in a lower melting point compared to the corresponding trans isomer because the "U" shape hinders efficient packing into a crystal lattice.[4] Conversely, cis-alkenes can exhibit slightly higher boiling points than their trans counterparts due to the presence of a small net molecular dipole, whereas the dipoles in a trans isomer tend to cancel each other out. [4]

Spectroscopic Profile

Spectroscopic analysis is essential for the unambiguous identification and purity assessment of **cis-2-Decene**.

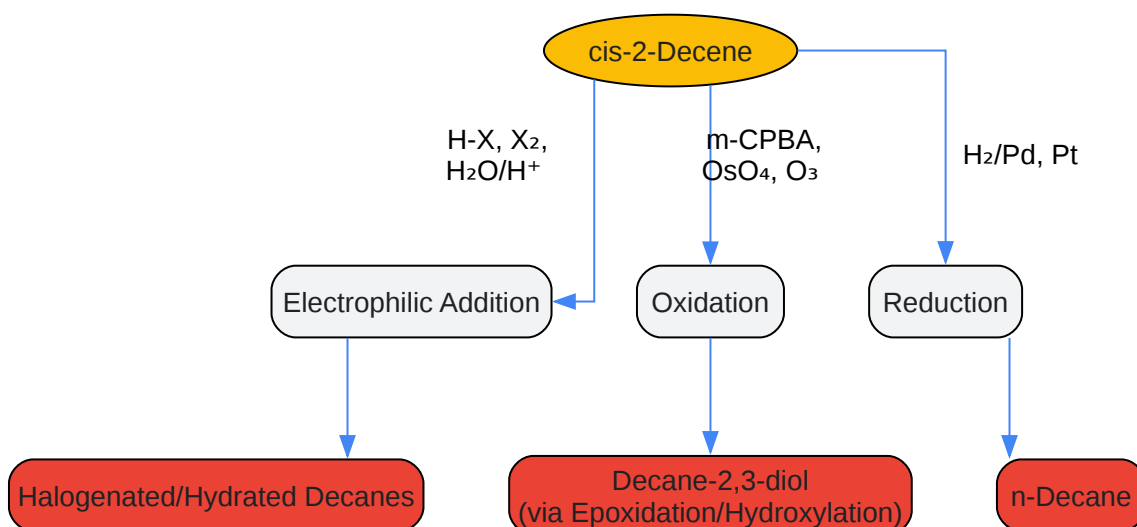
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H NMR and ¹³C NMR are definitive for confirming the structure. The vinylic protons in the ¹H NMR spectrum are particularly diagnostic, exhibiting chemical shifts and coupling constants characteristic of a cis-disubstituted alkene. Commercial suppliers confirm the structure via NMR.[1]

- **Infrared (IR) Spectroscopy:** The IR spectrum would show characteristic C-H stretching frequencies for both sp^2 (vinylic) and sp^3 (aliphatic) carbons. A key feature is the C=C stretching absorption, which is typically found around 1650 cm^{-1} .
- **Mass Spectrometry (MS):** Gas Chromatography-Mass Spectrometry (GC-MS) is used for both separation and identification. The mass spectrum of **cis-2-Decene** will show a molecular ion peak (M^+) at $m/z = 140$, corresponding to its molecular weight. PubChem provides reference GC-MS data showing characteristic fragmentation patterns.^[3]

Chemical Reactivity and Stability

The reactivity of **cis-2-Decene** is primarily dictated by the carbon-carbon double bond, which serves as a region of high electron density, making it susceptible to attack by electrophiles.

- **Stability:** Cis-alkenes are thermodynamically less stable than their trans counterparts due to steric strain between the alkyl groups on the same side of the double bond.^[7] This inherent strain can be a driving force for isomerization to the more stable trans form, particularly in the presence of acid, heat, or light. This lower stability can also translate to higher reactivity in certain addition reactions compared to the trans isomer.^[7]
- **Reactivity:** As a typical alkene, **cis-2-Decene** undergoes a variety of addition reactions.^[8] The choice of reagents and conditions can be used to stereoselectively synthesize a range of functionalized decane derivatives, making it a versatile synthetic intermediate.



[Click to download full resolution via product page](#)

Caption: Key reaction pathways for **cis-2-Decene**.

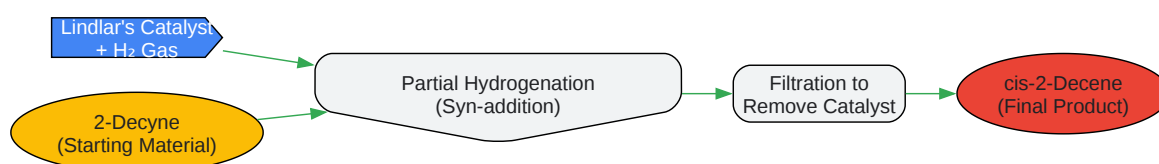
Synthesis Protocol: Selective Hydrogenation

A common and stereoselective method for synthesizing *cis*-alkenes is the partial reduction of an alkyne. The synthesis of **cis-2-Decene** can be reliably achieved via the hydrogenation of 2-decyne using a poisoned catalyst, such as Lindlar's catalyst, which prevents over-reduction to the corresponding alkane.

Experimental Protocol: Synthesis of **cis-2-Decene** from 2-Decyne

- **Catalyst Preparation:** Prepare Lindlar's catalyst (palladium on calcium carbonate, poisoned with lead acetate and quinoline) in a suitable reaction flask under an inert atmosphere (e.g., Nitrogen or Argon).

- **Reaction Setup:** Dissolve 2-decyne in a solvent such as hexane or ethanol and add it to the reaction flask containing the catalyst.
- **Hydrogenation:** Purge the system with hydrogen gas (H_2) and maintain a positive pressure (typically using a balloon filled with H_2).
- **Monitoring:** Vigorously stir the reaction mixture at room temperature. Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC) to observe the consumption of the starting alkyne and the formation of the cis-alkene. It is critical to stop the reaction once the alkyne is consumed to prevent further reduction to n-decane.
- **Workup:** Upon completion, filter the reaction mixture through a pad of Celite to remove the catalyst.
- **Purification:** Concentrate the filtrate under reduced pressure. The resulting crude product can be purified by fractional distillation to yield pure **cis-2-Decene**. The purity should be confirmed by GC and NMR analysis.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **cis-2-Decene**.

Safety and Handling

cis-2-Decene is a flammable liquid and vapor and may be fatal if swallowed and enters the airways due to its aspiration hazard.[1] Standard laboratory safety protocols must be strictly

followed.

- Personal Protective Equipment (PPE): Wear chemical-impermeable gloves, safety glasses or goggles, and a lab coat.[\[9\]](#)
- Handling: Handle in a well-ventilated area, preferably within a chemical fume hood.[\[9\]](#) Keep away from heat, sparks, open flames, and other ignition sources.[\[1\]](#) Use non-sparking tools and explosion-proof electrical equipment.[\[1\]](#) Ground and bond containers when transferring material to prevent static discharge.[\[1\]](#)
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[9\]](#) A storage temperature of <15°C is recommended.[\[1\]](#)
- First Aid:
 - If Swallowed: Do NOT induce vomiting. Immediately call a poison control center or doctor.[\[1\]](#)
 - If on Skin: Remove contaminated clothing and rinse skin with plenty of water.[\[1\]](#)
- Transportation: **cis-2-Decene** is regulated for transport under UN3295 as a Class 3 flammable liquid, Packing Group III.[\[1\]](#)[\[10\]](#)

Applications in Research and Drug Development

While direct applications of **cis-2-Decene** in final drug products are not widespread, its utility lies in its role as a versatile chemical intermediate. The defined stereochemistry of the double bond allows for the construction of complex molecular architectures with precise control over the spatial arrangement of functional groups.

- Stereoselective Synthesis: The cis-alkene can be used as a starting point for diastereoselective reactions, such as epoxidation followed by nucleophilic opening, or syn-dihydroxylation, to introduce new stereocenters into a molecule.
- Fragment-Based Design: As a lipophilic hydrocarbon fragment, derivatives of **cis-2-Decene** can be incorporated into larger molecules to modulate properties such as solubility, membrane permeability, and binding affinity to biological targets.

- Metathesis Reactions: The internal double bond can participate in olefin metathesis reactions, providing a powerful tool for carbon-carbon bond formation in the synthesis of complex macrocycles and polymers.

Conclusion

cis-2-Decene is a fundamentally important internal alkene with well-defined physical and chemical properties. Its value in a research and development setting is derived from the reactivity of its cis-configured double bond, which allows for a multitude of chemical transformations. A thorough understanding of its stability, reactivity, and handling requirements, as detailed in this guide, is crucial for any scientist intending to utilize this compound in synthetic applications, from fundamental research to the complex pathways of drug development.

References

- WebQC. (n.d.). Decene (C₁₀H₂₀) properties. Retrieved February 2, 2026, from [\[Link\]](#)
- CP Lab Safety. (n.d.). **cis-2-Decene**, min 95% (GC), 1 ml. Retrieved February 2, 2026, from [\[Link\]](#)
- Air Liquide. (2017). Cis-2-Butene (Compressed). Retrieved February 2, 2026, from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 5364451, (2Z)-2-Decene. Retrieved February 2, 2026, from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 5364559, Decene. Retrieved February 2, 2026, from [\[Link\]](#)
- CP Lab Safety. (n.d.). **cis-2-Decene**, 1mL, Each. Retrieved February 2, 2026, from [\[Link\]](#)
- Chemistry LibreTexts. (2023). Physical Properties of Alkenes. Retrieved February 2, 2026, from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. cis-2-Decene | 20348-51-0 | TCI AMERICA \[tcichemicals.com\]](#)
- [2. calpaclab.com \[calpaclab.com\]](#)
- [3. \(2Z\)-2-Decene | C10H20 | CID 5364451 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. chem.libretexts.org \[chem.libretexts.org\]](#)
- [5. Decene | C10H20 | CID 5364559 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. Page loading... \[wap.guidechem.com\]](#)
- [7. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [8. webqc.org \[webqc.org\]](#)
- [9. chemicalbook.com \[chemicalbook.com\]](#)
- [10. calpaclab.com \[calpaclab.com\]](#)
- To cite this document: BenchChem. [cis-2-Decene chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1277015/docs#cis-2-decene-chemical-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)